

# 7-Amino-2-naphthol CAS number 93-36-7 properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 7-Amino-2-naphthol

Cat. No.: B1202560

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An In-depth Technical Guide to **7-Amino-2-naphthol** (CAS: 93-36-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential applications of **7-Amino-2-naphthol** (CAS Number: 93-36-7). This valuable chemical intermediate is a key building block in the synthesis of various dyes and has potential applications in the pharmaceutical industry.

## Chemical and Physical Properties

**7-Amino-2-naphthol**, also known as 7-amino-2-naphthalenol, is a naphthol derivative containing both an amino and a hydroxyl group.<sup>[1][2]</sup> Its chemical structure and properties make it a versatile reagent in organic synthesis.

## General Properties

Property	Value	Source(s)
CAS Number	93-36-7	[1][3][4][5]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO	[1][3][4][6]
Molecular Weight	159.18 g/mol	[1][6]
IUPAC Name	7-aminonaphthalen-2-ol	[2]
Synonyms	2-Amino-7-hydroxynaphthalene, 2-Amino-7-naphthol, 7-Amino-β-naphthol	[1][2]
Appearance	Brown solid	[6]

## Physicochemical Data

The following table summarizes the key physicochemical properties of **7-Amino-2-naphthol**.

Property	Value	Source(s)
Melting Point	201 °C	[1]
Boiling Point	385.6 °C at 760 mmHg	[1]
Density	1.281 g/cm <sup>3</sup>	[1]
Flash Point	187 °C	[1]
pKa	9.74 ± 0.40 (Predicted)	[3]
Refractive Index	1.741	[1]
Topological Polar Surface Area	46.2 Å <sup>2</sup>	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]

## Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of the physicochemical properties of a compound. Below are generalized protocols that can be adapted for **7-Amino-2-naphthol**.

### Determination of Melting Point

The melting point of **7-Amino-2-naphthol** can be determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **7-Amino-2-naphthol** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- **Heating:** The assembly is placed in a heating bath (e.g., an oil bath or a metal block). The temperature is raised rapidly to about 15-20 °C below the expected melting point (201 °C) and then increased slowly at a rate of 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting) are recorded. This range is the melting point of the sample. A narrow melting range is indicative of a pure compound.

### Determination of Solubility

The solubility of **7-Amino-2-naphthol** can be qualitatively assessed in various solvents to understand its polarity and acidic/basic nature.

Methodology:

- **Sample and Solvent Preparation:** Approximately 0.1 g of **7-Amino-2-naphthol** is placed in a test tube.

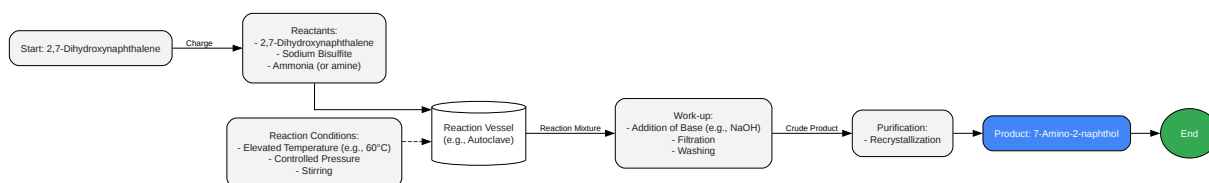
- **Solubility in Water:** 3 mL of deionized water is added in portions to the test tube, with vigorous shaking after each addition. The solubility is observed.
- **Solubility in Acidic and Basic Solutions:** If the compound is insoluble in water, its solubility is tested in 5% aqueous solutions of sodium hydroxide (NaOH), sodium bicarbonate (NaHCO<sub>3</sub>), and hydrochloric acid (HCl). The dissolution of **7-Amino-2-naphthol** in an acidic or basic solution indicates the formation of a salt. The presence of both an amino group (basic) and a hydroxyl group (weakly acidic) suggests it may exhibit amphoteric properties.
- **Solubility in Organic Solvents:** The solubility can also be tested in common organic solvents like ethanol, acetone, and diethyl ether to further characterize its polarity.

## Synthesis of 7-Amino-2-naphthol

A common method for the synthesis of aminonaphthols from dihydroxynaphthalenes is the Bucherer reaction.<sup>[7][8]</sup> This reaction allows for the conversion of a hydroxyl group to an amino group in the presence of ammonia and a bisulfite.<sup>[7][8]</sup>

### Bucherer Reaction Workflow

The synthesis of **7-Amino-2-naphthol** can be achieved from 2,7-dihydroxynaphthalene via a selective Bucherer reaction. The following diagram illustrates the general workflow.

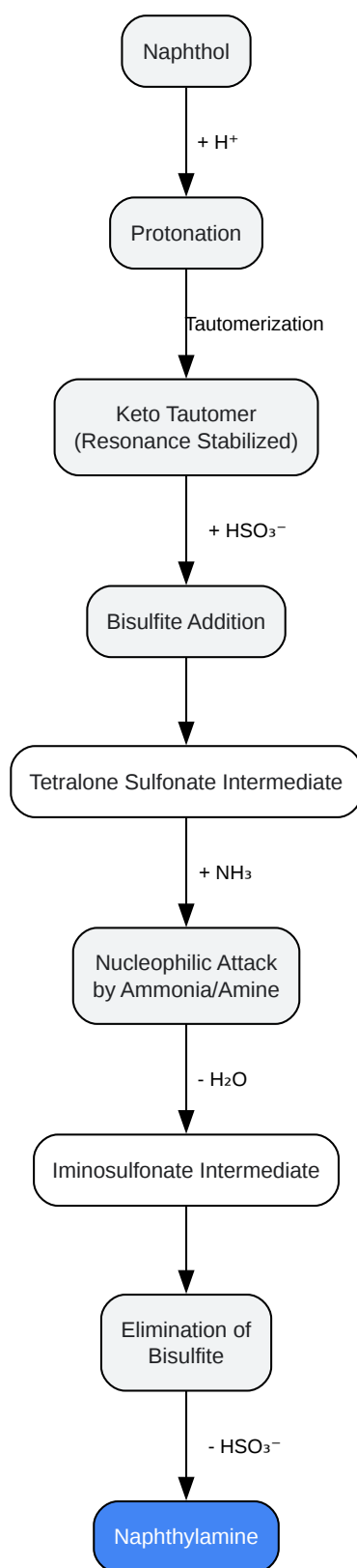


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A generalized workflow for the synthesis of **7-Amino-2-naphthol** via the Bucherer reaction.

## Mechanism of the Bucherer Reaction

The Bucherer reaction proceeds through a series of equilibrium steps involving the addition of bisulfite to the naphthol, followed by nucleophilic attack by ammonia or an amine.



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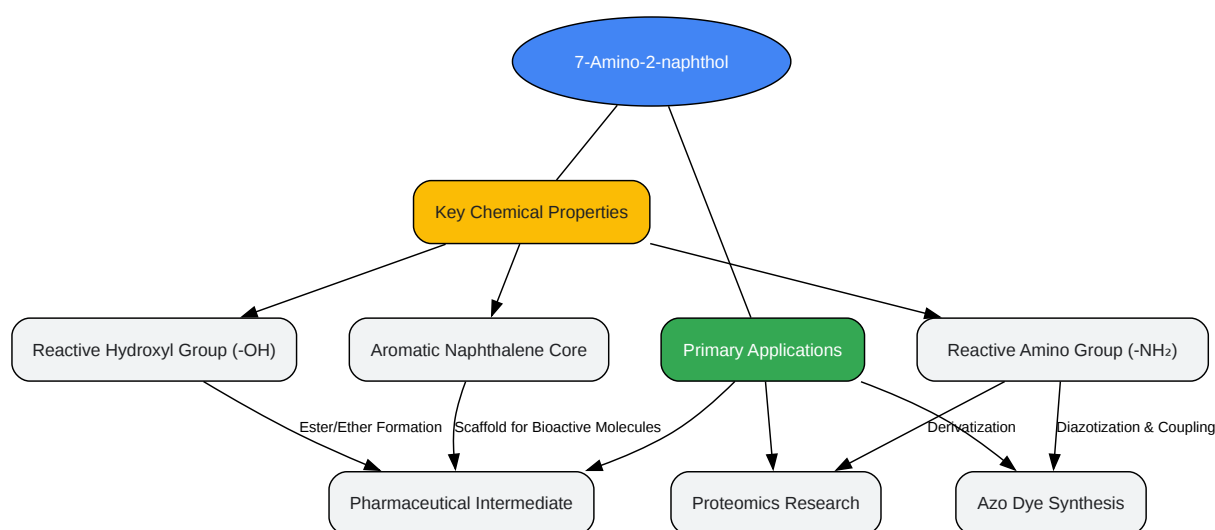
The reaction mechanism of the Bucherer reaction.

## Applications and Relevance in Research

**7-Amino-2-naphthol** serves as a crucial intermediate in several fields, primarily due to its reactive amino and hydroxyl groups.

### Role as a Chemical Intermediate

The relationship between the properties of **7-Amino-2-naphthol** and its applications is summarized below.



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Logical relationship between the properties of **7-Amino-2-naphthol** and its applications.

- **Dye Synthesis:** The amino group can be diazotized and coupled with other aromatic compounds to produce a wide range of azo dyes.

- **Pharmaceutical Intermediate:** The naphthalene scaffold with amino and hydroxyl functionalities is a valuable starting material for the synthesis of more complex molecules with potential biological activity. Derivatives of aminonaphthols have been investigated for their antimicrobial and anticancer properties.
- **Proteomics Research:** It is also used as a product for proteomics research.<sup>[4][5]</sup>

## Safety and Handling

**7-Amino-2-naphthol** is classified as an irritant.<sup>[1]</sup> It is harmful if swallowed.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

This technical guide provides a foundational understanding of **7-Amino-2-naphthol**. For specific applications and advanced analytical procedures, further consultation of specialized literature is recommended.

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- To cite this document: BenchChem. [7-Amino-2-naphthol CAS number 93-36-7 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202560#7-amino-2-naphthol-cas-number-93-36-7-properties]

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